

Application Note: Regioselective N1-Alkylation of 8-Chloro-2(1H)-quinazolinone

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Compound of Interest

Compound Name: 2(1H)-Quinazolinone, 8-chloro-
CAS No.: 60610-15-3
Cat. No.: B3146708

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Executive Summary

Objective: To install an alkyl group specifically at the N1 position of 8-chloro-2(1H)-quinazolinone. **The Challenge:** The 8-chloro substituent exerts significant steric hindrance adjacent to the N1 nitrogen.^[1] In standard alkylation conditions (base + alkyl halide), this steric bulk often diverts reactivity towards the O-position (forming quinazolinyl ethers) or the N3 position, making direct N1-alkylation thermodynamically and kinetically disfavored. **The Solution:** This guide presents two distinct strategies:

- **Direct Alkylation (Method A):** Uses Hard/Soft Acid-Base (HSAB) principles and specific solvent effects to maximize N1 selectivity, though purification is often required.
- **De Novo Synthesis (Method B - Recommended):** A "design-in" approach where the N1-alkyl group is installed prior to ring closure, guaranteeing 100% regioselectivity.

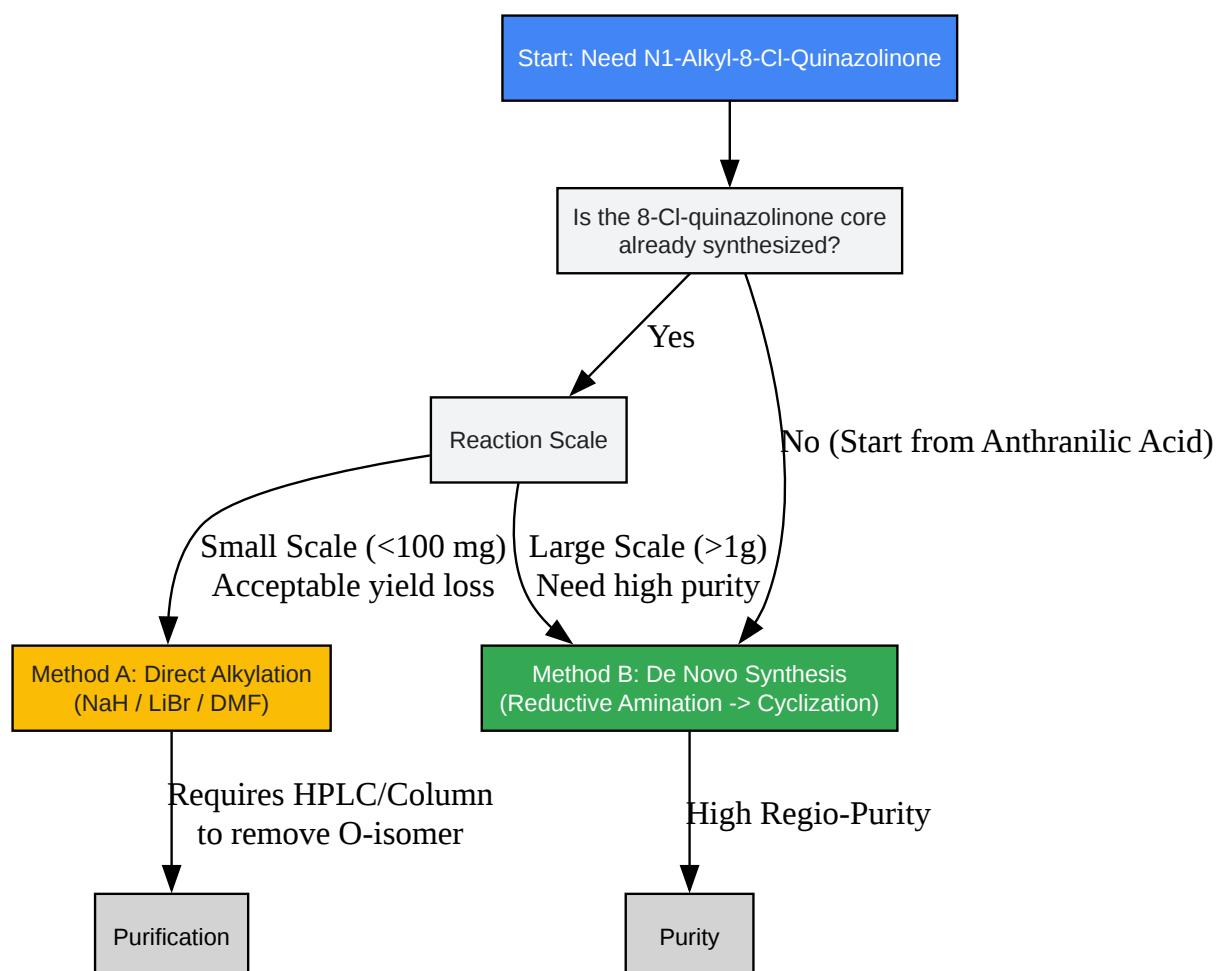
Mechanistic Insight & Strategy

Tautomerism and Reactivity Sites

8-Chloro-2(1H)-quinazolinone exists in equilibrium with its lactim tautomer (2-hydroxy-8-chloroquinazoline). Deprotonation yields an ambident anion with electron density delocalized across N1, O, and N3.[1]

- N1 Position: Thermodynamically stable product (amide resonance), but sterically blocked by the 8-Cl group.
- O Position: Kinetically favored under "hard" conditions (Ag⁺ salts, oxygenated solvents), leading to O-alkylation (lactim ethers).
- N3 Position: Less sterically hindered than N1, often a competitive site for alkylation.[1]

Decision Matrix for Method Selection



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Caption: Decision tree for selecting the optimal synthetic pathway based on starting material availability and scale.

Protocol A: Direct N1-Alkylation (Optimization for Steric Hindrance)

Rationale: To overcome the 8-Cl steric block, we utilize a "naked anion" strategy using Sodium Hydride (NaH) in a polar aprotic solvent (DMF). The addition of Lithium Bromide (LiBr) can sometimes assist in coordination, though strictly anhydrous conditions are paramount to minimize O-alkylation.

Reagents & Materials

- Substrate: 8-Chloro-2(1H)-quinazolinone (1.0 eq)
- Base: Sodium Hydride (NaH), 60% dispersion in mineral oil (1.2 – 1.5 eq)
- Alkylating Agent: Alkyl Halide (R-X, preferably Iodide or Bromide) (1.2 eq)
- Solvent: Anhydrous N,N-Dimethylformamide (DMF) or NMP (0.1 M concentration)
- Atmosphere: Dry Nitrogen or Argon^{[1][2]}

Step-by-Step Procedure

- Preparation: Flame-dry a round-bottom flask and cool under Argon.
- Solubilization: Dissolve 8-chloro-2(1H)-quinazolinone (1.0 mmol) in anhydrous DMF (10 mL).
- Deprotonation: Cool the solution to 0°C in an ice bath. Carefully add NaH (1.5 mmol, 60 mg of 60% dispersion) portion-wise.
 - Observation: Gas evolution () will occur.^[1] The solution usually turns yellow/orange, indicating anion formation.^[1]

- Activation: Stir at 0°C for 30 minutes, then warm to Room Temperature (RT) for 30 minutes to ensure complete deprotonation.
 - Critical Step: Ensure the solution is clear (homogeneous). If cloudy, slight warming (40°C) may be needed, but avoid overheating which promotes O-alkylation.
- Alkylation: Cool back to 0°C. Add the Alkyl Halide (1.2 mmol) dropwise via syringe.
- Reaction: Allow to warm to RT and stir for 4–16 hours. Monitor by TLC/LC-MS.
 - Note: If conversion is slow due to the 8-Cl steric block, heat to 60°C. Warning: Higher temperatures increase the ratio of O-alkylated byproduct.[\[1\]](#)
- Quench: Pour the reaction mixture into ice-cold saturated solution.
- Work-up: Extract with Ethyl Acetate (3x). Wash combined organics with water (2x) and brine (1x) to remove DMF.[\[1\]](#) Dry over and concentrate.
- Purification: Flash column chromatography is mandatory.[\[1\]](#)[\[2\]](#)
 - Elution Order: Typically, O-alkyl products (less polar) elute first, followed by N-alkyl products (more polar).

Protocol B: De Novo Synthesis (The "Gold Standard" for N1 Selectivity)

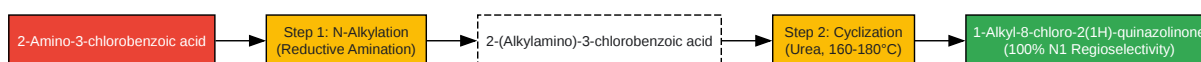
Rationale: Since direct alkylation is fighting sterics, the most robust method is to install the alkyl group on the aniline nitrogen before forming the quinazolinone ring.[\[1\]](#) This bypasses the regioselectivity issue entirely.

Reagents

- Starting Material: 2-Amino-3-chlorobenzoic acid (or methyl 2-amino-3-chlorobenzoate).

- Reagents (Step 1): Aldehyde (R-CHO) +
(Reductive Amination) OR Alkyl Halide + Base.
- Reagents (Step 2): Urea (excess) or Potassium Cyanate (KOCN).

Workflow Diagram



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Caption: Synthetic route for Method B, ensuring exclusive N1 substitution.

Step-by-Step Procedure

Step 1: Preparation of N-Alkyl-2-amino-3-chlorobenzoic acid

- Dissolve methyl 2-amino-3-chlorobenzoate (1.0 eq) in Methanol.
- Add the corresponding Aldehyde (1.1 eq) and Acetic Acid (cat.).^[1] Stir for 2 hours to form the imine.
- Add Sodium Borohydride (, 2.0 eq) at 0°C. Stir until reduction is complete.
- Work up to isolate the N-alkylated anthranilate.^[1]

Step 2: Cyclization to Quinazolinone

- Mix the N-alkylated anthranilate (1.0 eq) with Urea (5.0 eq).
- Fusion: Heat the neat mixture to 160–180°C in an open flask (to allow and escape).
- Stir the melt for 2–4 hours. The mixture will solidify.^[1]

- Work-up: Cool to RT. Triturate the solid with water to remove excess urea.^[1] Filter and wash with water.^{[1][2]}
- Recrystallization: Recrystallize from Ethanol/Water.^{[1][2]}
 - Result: Pure 1-alkyl-8-chloro-2(1H)-quinazolinone.

Characterization: Distinguishing Isomers

It is critical to verify the position of alkylation using NMR.^[1]

Feature	N1-Alkyl Product (Target)	O-Alkyl Product (Byproduct)
IR (C=O)	Strong band ~1660–1690 (Lactam)	Weak/Absent (Lactim ether)
¹ H NMR	Alkyl protons often shielded by adjacent benzene ring current.	Alkyl protons typically deshielded (closer to 4.0-4.5 ppm for).
¹³ C NMR	Carbonyl carbon ~160-162 ppm. ^[1]	C2 carbon (C-O) ~165-170 ppm.
HMBC	Alkyl protons correlate to C2 (C=O) and C8a (bridgehead). ^[1]	Alkyl protons correlate to C2 (C-O) only. ^[1]

References

- Regioselectivity in Quinolinone Alkylation: Chen, C. L., et al. "Studies on the alkylation of quinolin-2(1H)-one derivatives."^[3] Journal of the Chilean Chemical Society, 2015.^[1] [Link](#)
 - Relevance: Establishes that 8-substituted substrates strongly favor O-alkyl
- Mitsunobu Reaction on Dihydropyrimidones: Kappe, C. O., et al. "Selective N1-Alkylation of 3,4-Dihydropyrimidin-2(1H)-ones Using Mitsunobu-Type Conditions."^[4] Tetrahedron, 2001.^[1] [Link](#)

- Relevance: Provides precedent for using Mitsunobu conditions to achieve N1 selectivity in rel
- General Quinazolinone Synthesis: Mhaske, S. B., & Argade, N. P.[1] "The chemistry of recently isolated naturally occurring quinazolinone alkaloids." Tetrahedron, 2006.[1] [Link](#)
- Relevance: Comprehensive review of synthetic strategies including the de novo anthranilic acid route.[1]
- N vs O Alkylation Review: R. A. M. F., et al. "N- and/or O-Alkylation of Quinazolinone Derivatives." [3][4] Organic & Medicinal Chemistry International Journal, 2020.[1][2] [Link](#)
- Relevance: detailed NMR characterization d

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